



# Part 1: CEP Dipeptide 1 in Angiogenesis and Age-Related Macular Degeneration

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Compound of Interest		
Compound Name:	CEP dipeptide 1	
Cat. No.:	B612708	Get Quote

"CEP dipeptide 1," with the CAS Number 816432-15-2, is described by multiple chemical suppliers as a dipeptide with potent pro-angiogenic activity, playing a role as a mediator in agerelated macular degeneration (AMD).[1][2] However, a thorough review of publicly available scientific literature did not yield primary research papers detailing the specific discovery, origin, or the precise signaling mechanism of this particular dipeptide.

The nomenclature "CEP" in this context likely refers to 2-( $\omega$ -carboxyethyl)pyrrole, a product of lipid oxidation that can modify proteins and lipids. These CEP-adducts are known to be proinflammatory and pro-angiogenic and are found at elevated levels in individuals with AMD. Research has shown that CEP-modified human serum albumin (CEP-HSA) and a CEP-modified dipeptide (Ac-Gly-Lys-OH) can induce angiogenesis.[3] This suggests that "CEP dipeptide 1" may be a specific dipeptide containing a CEP modification that contributes to the neovascularization characteristic of wet AMD.

The origin of such CEP-modified molecules is linked to oxidative stress and the degradation of docosahexaenoic acid (DHA), a polyunsaturated fatty acid abundant in the photoreceptor outer segments of the retina.[3] The accumulation of these modified molecules is considered a pathogenic event in AMD.

Due to the lack of detailed experimental data and signaling pathways in the primary literature for "**CEP dipeptide 1**" (CAS 816432-15-2), a comprehensive technical guide with the requested in-depth protocols and visualizations cannot be constructed at this time.



# Part 2: C-TERMINALLY ENCODED PEPTIDE 1 (CEP1) - A Plant Peptide Hormone

In contrast, C-TERMINALLY ENCODED PEPTIDE 1 (CEP1) is a well-characterized small signaling peptide in plants. It plays a crucial role in systemic nitrogen-demand signaling, influencing root architecture and nutrient uptake.

### **Discovery and Origin of Plant CEP1**

The discovery of CEP1 peptides stemmed from research into how plants sense and respond to nitrogen availability in the soil. It was observed that under nitrogen-deficient conditions, plants produce signals in the roots that are transported to the shoots to regulate the expression of nitrate transporters in other roots that may be in nitrogen-rich soil patches. CEP1 was identified as this root-derived "N-hunger signal."

The origin of CEP1 is the plant's response to nitrogen starvation. When nitrogen levels are low in the soil, the expression of CEP1 genes is significantly upregulated in the roots. The translated CEP1 precursor protein is then processed and the mature CEP1 peptide is released into the xylem for transport to the shoots.

#### **Quantitative Data**

The following table summarizes quantitative data related to the effects of synthetic CEP1 peptide application on nutrient uptake in the model plant Medicago truncatula.

Treatment Group	Specific Nitrate Uptake Rate (nmol/m/h)	Specific Phosphate Uptake Rate (nmol/m/h)	Specific Sulfate Uptake Rate (nmol/m/h)
Control (No Peptide)	~180	~25	~40
1 μM AtCEP1	~280	~40	~60
1 μM MtCEP1 Domain 1	~350	~45	~65



Data are approximate values derived from published graphical representations and are intended for comparative purposes.

### **Experimental Protocols**

- 1. Hydroponic Plant Growth and Peptide Treatment for Nutrient Uptake Assays:
- Plant Growth: Medicago truncatula seeds are scarified, sterilized, and germinated. Seedlings
  are then transferred to hydroponic tanks with a complete nutrient solution and grown for
  approximately 11-14 days.
- Nitrogen Starvation and Peptide Treatment: To induce CEP1 signaling, plants are transferred to a nitrogen-free nutrient solution for 48 hours. Following starvation, a synthetic CEP1 peptide (e.g., at a concentration of 1 μM) is added to the solution.
- Nutrient Uptake Measurement: After a further 48 hours of peptide treatment, the plants are moved to a solution containing known concentrations of nitrate, phosphate, and sulfate.
   Aliquots of the solution are collected over several hours.
- Quantification: The concentration of ions in the collected aliquots is determined using ion chromatography. The rate of depletion of each ion from the solution is calculated and normalized to the total root length of the plant to determine the specific nutrient uptake rate.
- 2. RNA Sequencing to Identify CEP1-Responsive Genes:
- Tissue Collection: Roots from control and CEP1-treated plants are harvested, flash-frozen in liquid nitrogen, and stored at -80°C.
- RNA Extraction and Library Preparation: Total RNA is extracted from the root tissue. The
  quality and quantity of the RNA are assessed, followed by the construction of sequencing
  libraries.
- Sequencing and Data Analysis: The libraries are sequenced using a high-throughput sequencing platform. The resulting sequence reads are mapped to the reference genome, and differential gene expression analysis is performed to identify genes that are up- or downregulated in response to CEP1 treatment.



#### **Signaling Pathway of Plant CEP1**

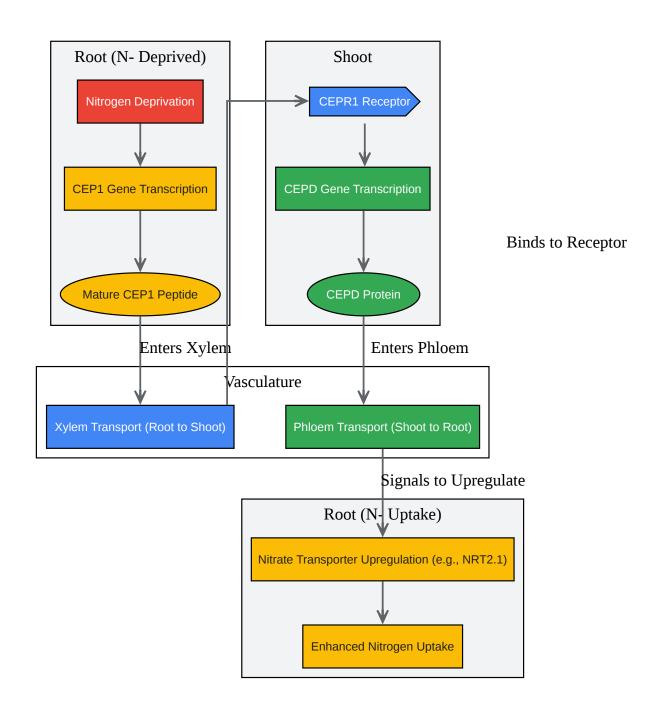
The CEP1 signaling pathway is a systemic loop that communicates nitrogen demand from the roots to the shoots and back.

- Signal Initiation (Root): Under nitrogen limitation, CEP1 genes are transcribed in the roots, and the mature CEP1 peptide is secreted into the xylem.
- Signal Perception (Shoot): CEP1 travels through the xylem to the shoots, where it is
  perceived by the CEP RECEPTOR 1 (CEPR1), a leucine-rich repeat receptor-like kinase
  located in the phloem companion cells.
- Signal Transduction (Shoot): Binding of CEP1 to CEPR1 initiates a downstream signaling cascade, leading to the expression of CEP DOWNSTREAM (CEPD) genes, which encode for phloem-mobile glutaredoxins.
- Signal Transmission (Shoot to Root): CEPD proteins are transported from the shoots back to the roots via the phloem.
- Response (Root): In the roots, CEPD proteins upregulate the expression and activity of
  nitrate transporters, such as NRT2.1, enhancing the plant's capacity to take up nitrogen from
  the soil.

This signaling pathway ensures that the plant can efficiently forage for and acquire nitrogen from heterogeneously distributed nutrient patches in the soil.

Diagrams of Signaling Pathways and Experimental Workflows





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Caption: Systemic signaling pathway of plant CEP1 in response to nitrogen demand.





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Caption: Workflow for measuring the effect of CEP1 on nutrient uptake.

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#### References

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